

# Commercially Available Fusidic Acid Reference Standards

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Fusidic Acid-d6**

Cat. No.: S11214569

[Get Quote](#)

The table below lists two examples of fusidic acid reference standards identified in the search results. Please note that these are for the unlabeled fusidic acid, not the deuterated **Fusidic Acid-d6** you specified.

Vendor	Product/Catalog Number	Traceability	Intended Use
<b>Sigma-Aldrich</b> [1]	PHR2810 (Pharmaceutical Secondary Standard)	Traceable to Ph. Eur. Y0001411 [1]	For quality control in pharmaceutical labs; use in analytical applications like release testing and method development [1].
<b>SynZeal</b> [2]	SZ-F020001	Can be traced against USP or EP standards "based on feasibility" [2]	For analytical method development, method validation (AMV), and QC applications for ANDA or commercial production [2].

The **United States Pharmacopeia (USP)** is a primary source for official reference standards. While the search results confirm that USP provides over 3,500 reference standards, the specific monograph for fusidic acid was not listed in the materials I reviewed [3] [4].

## Experimental Protocols for Fusidic Acid Analysis

Although direct data on **Fusidic Acid-d6** is unavailable, the search results contain detailed methodologies for analyzing fusidic acid in formulations, which could inform your experimental plans. The two protocols below use reversed-phase HPLC and are validated per ICH guidelines.

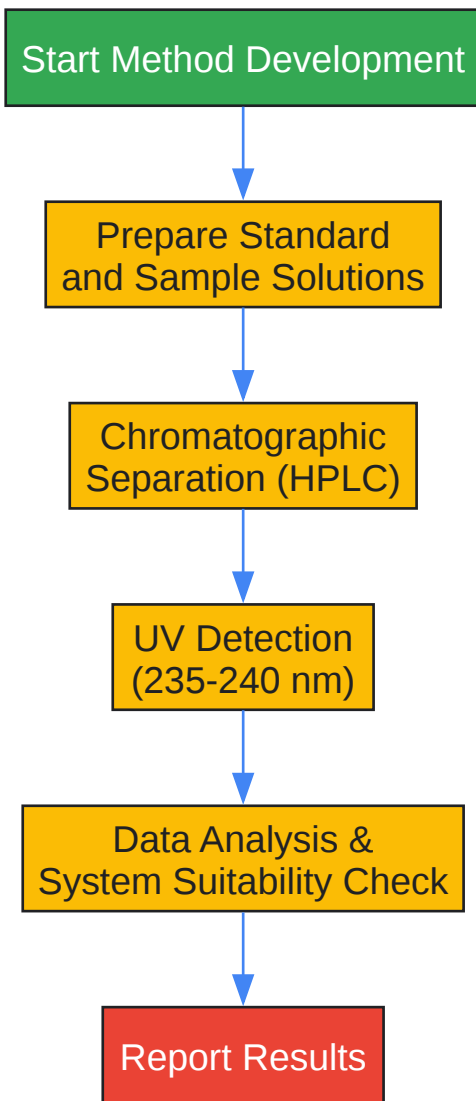
- **Protocol 1: Simultaneous Assay of a Topical Cream [5]**

- **Column:** Agilent Zorbax CN (Cyano), 5  $\mu\text{m}$  (250  $\times$  4.6 mm)
- **Mobile Phase:** Gradient elution with **Solvent A** (0.01 M phosphate buffer, pH 2.5) and **Solvent B** (acetonitrile)
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 240 nm
- **Sample Prep:** Cream sample is dissolved in tetrahydrofuran, sonicated, diluted, and filtered.

- **Protocol 2: Assay of Nanoemulsion-Based Gels [6]**

- **Column:** Agilent ZORBAX SB-C18 (250 mm  $\times$  4.6 mm, 5  $\mu\text{m}$ )
- **Mobile Phase:** Isocratic elution with Acetonitrile:Water (0.001 M acetic acid) (80:20, v/v), pH 3.3
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 235 nm
- **Sample Prep:** Nanoemulsion gel is dissolved in the mobile phase, sonicated, and filtered.

The workflow for these analytical methods can be summarized as follows, which is a common approach for such assays:



[Click to download full resolution via product page](#)

## Suggestions for Finding Specific Information

To obtain the detailed comparison for **Fusidic Acid-d6** that you require, I suggest you take the following steps:

- **Consult Official Pharmacopeias Directly:** The most authoritative information will be on the official websites of **USP** (usp.org) [3], **European Pharmacopoeia (Ph. Eur.)**, and **British Pharmacopoeia (BP)**. Search their online stores or catalogs for "**Fusidic Acid-d6**" or a similar listed name.
- **Contact Manufacturers of Certified Reference Materials (CRMs):** Reach out to the technical support teams of major CRM suppliers like **Sigma-Aldrich** [1], **USP**, and **SynZeal** [2]. They can

provide certificates of analysis (COA) with detailed specifications, traceability information, and supporting experimental data for their products.

- **Search Scientific Literature:** Use academic databases to find recent journal articles that focus specifically on the synthesis, characterization, and use of **Fusidic Acid-d6** as an internal standard.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Pharmaceutical Secondary Fusidic CRM acid Standard [sigmaaldrich.com]
2. | SynZeal Fusidic Acid [synzeal.com]
3. USP Reference Standards [usp.org]
4. USP-NF [uspnf.com]
5. Development and Validation of a Novel Stability-Indicating ... [pmc.ncbi.nlm.nih.gov]
6. Development and Validation of HPLC Method For the ... [biomedpharmajournal.org]

To cite this document: Smolecule. [Commercially Available Fusidic Acid Reference Standards]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b11214569#fusidic-acid-d6-pharmacopeial-standards-traceability>]

---

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)